

"Methyl 5-aminopyrazine-2-carboxylate hydrochloride" molecular structure and weight

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Compound of Interest

Compound Name:	Methyl 5-aminopyrazine-2-carboxylate hydrochloride
Cat. No.:	B1525733

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An In-depth Technical Guide to Methyl 5-aminopyrazine-2-carboxylate Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 5-aminopyrazine-2-carboxylate hydrochloride is a heterocyclic organic compound that serves as a crucial building block in the synthesis of a wide array of bioactive molecules. Its pyrazine core, substituted with both an amino group and a methyl ester, offers multiple reactive sites for chemical modification. This versatility makes it a valuable intermediate in the fields of medicinal chemistry and agrochemical development, where it contributes to the creation of novel therapeutic agents and other specialized chemicals.^[1] This guide provides a comprehensive overview of its molecular structure, physicochemical properties, a representative synthesis protocol, and its applications, offering a critical resource for researchers engaged in its use.

Molecular Structure and Physicochemical Properties

The fundamental characteristics of a molecule are dictated by its structure and resulting physical and chemical properties. A thorough understanding of these aspects is paramount for

its effective application in research and synthesis.

Molecular Structure

The molecular structure of **Methyl 5-aminopyrazine-2-carboxylate hydrochloride** is depicted below. The core of the molecule is a pyrazine ring, which is a six-membered aromatic heterocycle containing two nitrogen atoms at positions 1 and 4. The ring is substituted at the 2-position with a methyl carboxylate group (-COOCH₃) and at the 5-position with an amino group (-NH₂). The hydrochloride salt form indicates that the molecule is protonated, typically at one of the basic nitrogen atoms of the pyrazine ring or the amino group, with a chloride ion (Cl⁻) as the counter-ion.

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```

}

A generalized workflow for the synthesis of Methyl 5-aminopyrazine-2-carboxylate.

Experimental Procedure

This protocol outlines the synthesis of the free base, which can then be converted to the hydrochloride salt if desired.

Step 1: Synthesis of a 5-Substituted Aminopyrazine-2-carboxylate Intermediate [2]

- To a solution of a 5-halopyrazine-2-carboxylate (e.g., methyl 5-chloropyrazine-2-carboxylate) in a suitable organic solvent (e.g., toluene), add a substituted aminating reagent (e.g., p-methoxybenzylamine or tert-butylamine) and a base (e.g., sodium carbonate).
- The molar ratio of the base to the 5-halopyrazine-2-carboxylate should be approximately 1.1:1, and the molar ratio of the aminating reagent to the 5-halopyrazine-2-carboxylate should be in the range of 1.5-2.0:1.
- Heat the reaction mixture to 60-70 °C and stir until the reaction is complete (monitored by TLC or LC-MS).
- After completion, cool the reaction mixture and pour it into water.
- Collect the resulting precipitate by filtration and dry to obtain the methyl 5-(substituted amino)pyrazine-2-carboxylate.

Step 2: Deprotection to Yield Methyl 5-aminopyrazine-2-carboxylate [2]

- Reflux the 5-(substituted amino)pyrazine-2-carboxylate intermediate in the presence of a strong acid (e.g., trifluoroacetic acid or hydrochloric acid) to cleave the protecting group. This step will yield the corresponding acid salt of methyl 5-aminopyrazine-2-carboxylate.
- To obtain the free base, treat the acid salt with a base such as sodium hydroxide. The molar ratio of sodium hydroxide to the acid salt should be in the range of 2-3:1.
- The free base, Methyl 5-aminopyrazine-2-carboxylate, can then be isolated and purified by standard techniques such as recrystallization or chromatography.

Applications in Research and Development

Methyl 5-aminopyrazine-2-carboxylate is a highly valued intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries. [1] Its utility stems from the presence of multiple functional groups that can be selectively modified.

- **Pharmaceutical Synthesis:** The pyrazine scaffold is a common feature in many biologically active compounds. This intermediate serves as a starting material for the synthesis of potential therapeutic agents for a variety of diseases. [1] The amino group can be acylated, alkylated, or used in coupling reactions, while the ester can be hydrolyzed to the corresponding carboxylic acid or converted to an amide.
- **Agrochemical Development:** Similar to its role in pharmaceuticals, this compound is used to create novel pesticides and herbicides. The pyrazine ring system is present in a number of commercially successful agrochemicals.
- **Material Science:** Derivatives of pyrazine are also being explored for applications in materials science, such as in the development of organic light-emitting diodes (OLEDs) and other electronic materials.

Safety and Handling

Appropriate safety precautions must be taken when handling Methyl 5-aminopyrazine-2-carboxylate and its hydrochloride salt.

- **Hazard Statements:** The compound is associated with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), and H335 (May cause respiratory irritation). [1][3]*
Precautionary Statements: Recommended precautionary measures include: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing). [1][3][4]*
Storage: The free base should be stored in a dark, dry place at 2-8°C. [2][3][4] The hydrochloride salt should be stored under an inert atmosphere at room temperature. [5]

Conclusion

Methyl 5-aminopyrazine-2-carboxylate hydrochloride and its free base are indispensable building blocks in modern organic synthesis. Their well-defined structure and versatile reactivity provide a reliable platform for the construction of a diverse range of functional molecules. A comprehensive understanding of its properties, synthesis, and handling, as outlined in this guide, is essential for its safe and effective utilization in the laboratory and beyond.

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